

# ETP-46321 Profile and Preclinical Efficacy Data

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**Compound Focus:** ETP-46321

Cat. No.: S548373

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**ETP-46321** is a potent and orally bioavailable dual inhibitor of the PI3K $\alpha$  and PI3K $\delta$  isoforms, identified as a candidate for cancer therapeutics due to the deregulation of the PI3K signaling pathway in many cancers [1] [2].

The table below summarizes the key profiling data for **ETP-46321**:

Aspect	Details
<b>Primary Targets (Ki)</b>	p110 $\alpha$ (2.3 nM); p110 $\delta$ (14.2 nM) [2] [3]
<b>Mutant PI3K<math>\alpha</math> (Ki)</b>	E545K (1.77 nM); E542K (1.89 nM); H1047R (2.33 nM) [2]
<b>Selectivity</b>	>75-fold selective for p110 $\alpha/\delta$ over p110 $\beta$ (Ki=170 nM) and p110 $\gamma$ (Ki=179 nM) [2] [3]. Potent and selective against 288 representative kinases [2].
<b>Cellular Activity (IC<sub>50</sub>)</b>	Inhibits AKT phosphorylation at Ser473 in U2OS cell line (8.3 nM) [2].
<b>In Vivo PK Profile</b>	Low in vivo clearance (0.6 L/h/Kg); High oral bioavailability (90% in mice) [2] [3].
<b>In Vivo Efficacy</b>	Significant tumor growth inhibition in a K-Ras <sup>G12V</sup> driven GEMM lung tumor model [1] [2].

## Detailed Experimental Protocols

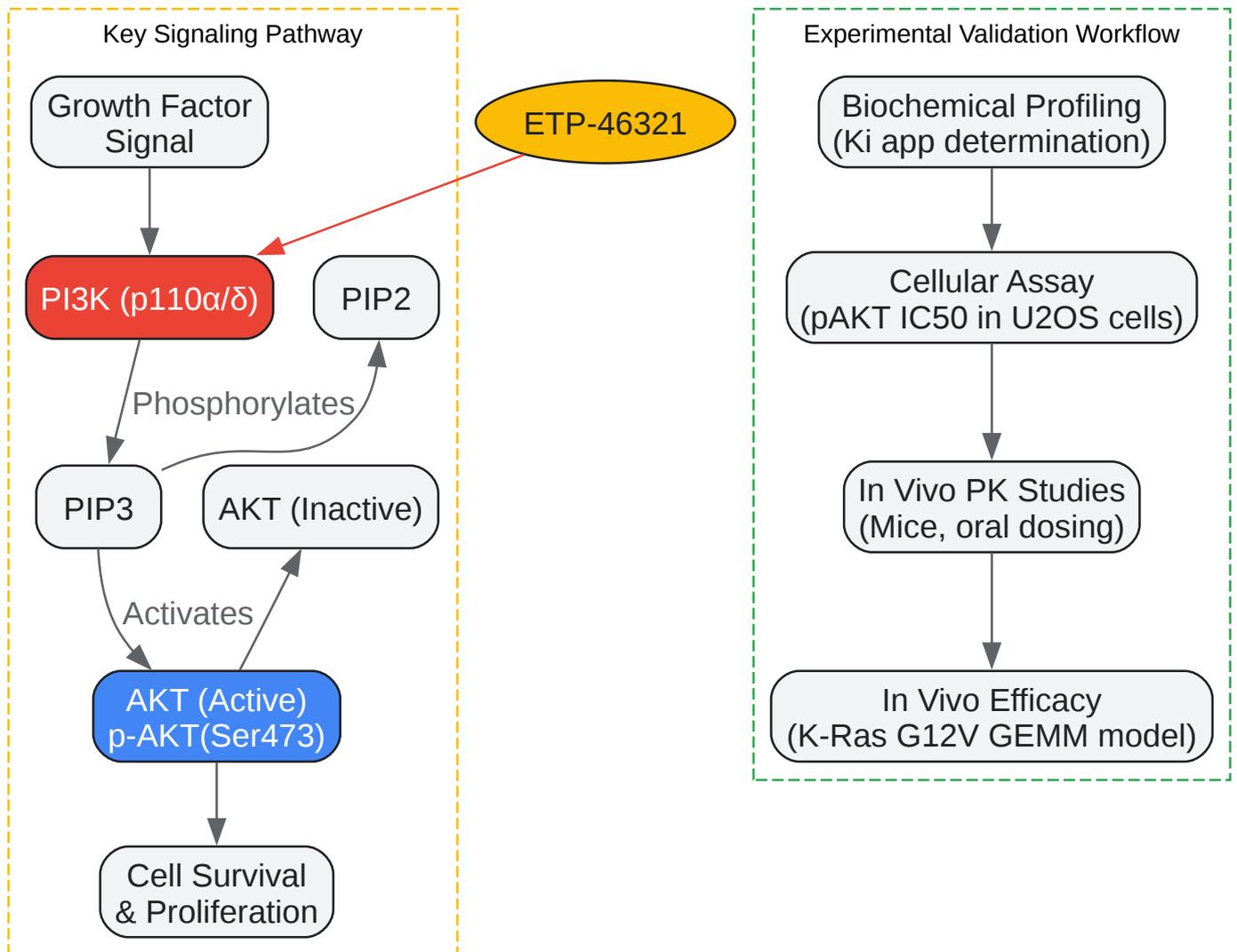
The efficacy of **ETP-46321** was established through a series of standardized experiments.

- **Biochemical Assay** [2]: The inhibitory activity ( $K_i$  values) against PI3K isoforms and mutants was determined in biochemical assays.
- **Cellular Assay** [2]: The inhibition of the downstream PI3K pathway was measured in U2OS cell lines. Cells were treated with the compound, and the inhibition of AKT phosphorylation at Ser473 was quantified, yielding an  $IC_{50}$  of 8.3 nM.
- **In Vivo Efficacy Study** [2]:
  - **Animal Model**: Genetically Engineered Mouse Model (GEMM) of lung cancer driven by the K-Ras<sup>G12V</sup> oncogenic mutation.
  - **Dosing**: **ETP-46321** was administered orally at 50 mg/kg daily for three weeks.
  - **Efficacy Measurement**: Tumor growth was monitored, and the compound demonstrated significant tumor growth inhibition compared to the control. Pharmacodynamic studies showed a time-dependent downregulation of phosphorylated AKT in the tumor tissue, correlating with drug concentration [1] [2].

## PI3K-AKT Pathway and Experimental Workflow

The following diagram illustrates the signaling pathway targeted by **ETP-46321** and the general flow of experiments used to validate its efficacy:

## PI3K-AKT Pathway Inhibition by ETP-46321



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## Interpretation of Available Data and Further Research

The provided data firmly establishes **ETP-46321** as a potent, selective, and orally active PI3K $\alpha$ / $\delta$  inhibitor with validated efficacy in a sophisticated GEMM model, which is highly relevant for human cancer research [4].

For a complete comparison, you would need to seek out head-to-head studies that include **ETP-46321** and other PI3K inhibitors (such as idealisib, alpelisib, or duvelisib) tested under the same experimental

conditions, particularly in similar GEMMs. You may find such information in:

- **Broad comparative review articles** on PI3K inhibitors in cancer.
- **GEMM database resources** like the Lung Cancer Autochthonous Model Gene Expression Database (LCAMGDB) [4], which may contain related transcriptomic data from various studies.
- **Tumor dynamic modeling publications** that compare the efficacy of different targeted therapies [5].

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## References

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To cite this document: Smolecule. [ETP-46321 Profile and Preclinical Efficacy Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548373#etp-46321-efficacy-comparison-in-gemm-models>]

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